

Precision Tracking of Protein Synthesis and One-Carbon Metabolism

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Compound of Interest

Compound Name: *DL-SERINE (2-13C)*

Cat. No.: *B1579722*

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A Technical Guide to DL-Serine (2-13C) Enrichment Analysis

Part 1: Strategic Overview & Metabolic Context

1.1 The Tracer Logic: Why DL-Serine (2-13C)?

Using **DL-Serine (2-13C)** is a specific tactical choice in metabolic tracing. Unlike uniformly labeled Serine (U-13C), which tracks all carbon atoms, or 3-13C Serine, which specifically tracks the one-carbon (1C) folate pool, the 2-13C (alpha-carbon) label provides a distinct readout:

- **Backbone Stability:** The C2 atom is the alpha-carbon (). In protein synthesis, this carbon is structurally conserved.
- **Metabolic Branching:**
 - **Direct Incorporation:** L-Serine (2-13C) is incorporated directly into proteins.

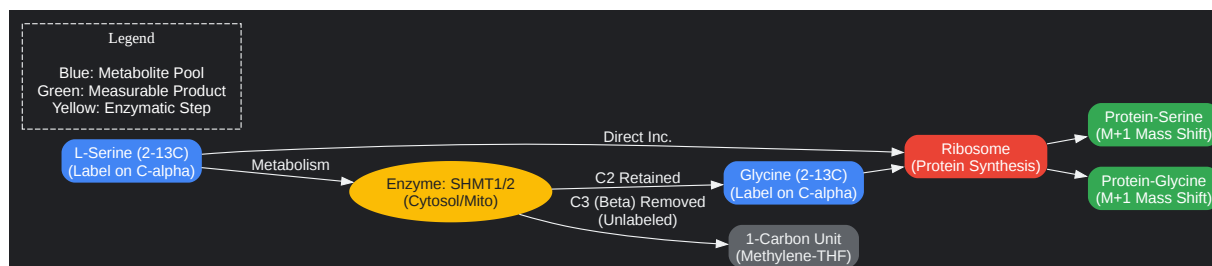
- Glycine Synthesis: Through Serine Hydroxymethyltransferase (SHMT), Serine is converted to Glycine.^{[1][2][3][4]} Crucially, the C2 of Serine becomes the C2 () of Glycine.
- Folate Independence: Unlike the C3 (beta-carbon) of Serine, which is stripped off to form Methylene-THF (1C unit), the C2 label remains on the amino acid backbone during the Serine Glycine transition.

The "DL" Factor (Expert Insight): The use of a racemic mixture (DL) introduces a critical variable. Mammalian ribosomes are stereoselective for L-Amino Acids.

- L-Serine (2-13C): Biologically active; transported via ASCT1/2 and SNAT transporters; incorporated into proteins.
- D-Serine (2-13C): Biologically distinct; acts as an NMDA receptor co-agonist but is not directly incorporated into proteins. It must be degraded by D-amino acid oxidase (DAAO) or excreted.
- Experimental Consequence: The effective concentration of your metabolic tracer is 50% of the total DL input. You must account for this "isotopic dilution" when calculating flux rates.

1.2 Metabolic Pathway Visualization

The following diagram illustrates the fate of the C2 label (Red) versus the C3 label (Grey), highlighting why 2-13C is the superior choice for tracking the Glycine backbone.



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Figure 1: Metabolic fate of Serine (2-13C).[1][2][3][4][5][6][7][8][9] Note that the label (C2) tracks to Glycine, while the side-chain (C3) enters the folate pool unlabeled.

Part 2: Experimental Protocols

Protocol 1: Cell Culture & Labeling (The "Steady State" Approach)

Goal: Achieve isotopic steady state to measure the fractional synthesis rate.

Reagents:

- Dialyzed Fetal Bovine Serum (dFBS) – Critical: Standard FBS contains unlabeled Serine which dilutes the tracer.
- Custom DMEM/RPMI (Serine/Glycine-free).
- **DL-Serine (2-13C)** (99% enrichment).[10]

Procedure:

- Adaptation: Pass cells 2x in media containing dFBS to deplete intracellular pools of unlabeled amino acids derived from serum.
- Labeling Media Prep: Reconstitute Serine-free media with **DL-Serine (2-13C)**.
 - Concentration: Standard DMEM uses 0.4 mM Serine. Because you are using DL, utilize 0.8 mM total concentration to ensure 0.4 mM of the active L-isomer.
- Pulse: Replace media with Labeling Media.
 - Timepoints:
 - Flux Analysis: 0, 15, 30, 60, 120 minutes (Rapid turnover).
 - Protein Synthesis (Proteomics): 6, 12, 24, 48 hours (Slow turnover).
- Harvest:
 - Rapidly wash cells 2x with ice-cold PBS (stops transport).
 - Snap-freeze plates in liquid nitrogen or proceed immediately to lysis.

Protocol 2: Proteomic Sample Preparation (The "Clean" Workflow)

Goal: Extract proteins and digest them into peptides without introducing chemical artifacts.

- Lysis:
 - Lyse cells in 8M Urea in 50 mM Ammonium Bicarbonate (pH 8.0).
 - Note: Avoid detergents like SDS which interfere with MS. Urea denatures proteins effectively for digestion.
 - Sonicate (3 x 10s pulses) to shear DNA.
- Quantification:
 - Perform BCA assay.[\[11\]](#) Normalize all samples to 100 µg protein.

- Reduction & Alkylation:
 - Add DTT (5 mM final); incubate 30 min at 56°C.
 - Add Iodoacetamide (15 mM final); incubate 20 min in dark at RT.
 - Mechanism:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) Caps cysteine residues to prevent disulfide bond reformation.
- Dilution & Digestion:
 - Dilute Urea to <1M using 50 mM Ammonium Bicarbonate. Trypsin is inhibited by high urea.
 - Add Sequencing Grade Trypsin (1:50 enzyme:protein ratio).
 - Incubate overnight at 37°C.
- Desalting (SPE):
 - Acidify digest with Formic Acid (to pH < 3).
 - Pass through C18 Spin Tips (e.g., Pierce or StageTips).
 - Elute in 50% Acetonitrile/0.1% Formic Acid.
 - Dry in a speed-vac.

Protocol 3: LC-MS/MS Acquisition

Goal: Separate peptides and resolve isotopic envelopes.

- Instrument: Orbitrap (Exploris/Eclipse) or high-res Q-TOF.
- Column: C18 Nano-LC column (75 µm ID x 15 cm).
- Gradient: 5-35% Buffer B (Acetonitrile) over 90 minutes.
- MS1 Settings (Critical for Isotopes):

- Resolution: 120,000 at 200 m/z. High resolution is required to distinguish neutron mass shifts from background noise.
- AGC Target: 3e6 (High dynamic range).
- Scan Range: 350–1500 m/z.

Part 3: Data Analysis & Interpretation[5][8][10][15]

3.1 Mass Isotopomer Distribution Analysis (MIDA)

You are looking for the Mass Isotopomer Distribution (MID) of Serine- and Glycine-containing peptides.

- M+0 (Monoisotopic Mass): Peptide with all naturally occurring carbons ().
- M+1 (Isotopologue): Peptide containing exactly one atom derived from the tracer.

The Calculation Logic: If a peptide sequence is L-S-G-A-K (Leucine-Serine-Glycine-Alanine-Lysine):

- Serine Incorporation: If the Serine is labeled, the peptide mass shifts by +1.00335 Da.
- Glycine Incorporation: If the Glycine is labeled (derived from Serine), the peptide also shifts by +1.00335 Da.
- Double Labeling: If both are labeled, you see an M+2 peak.

3.2 Calculating Fractional Enrichment

Use the following formula to calculate the enrichment of the precursor pool (

) based on the peptide data:

Where

is the intensity of the isotopologue peak.

Data Summary Table: Expected Outcomes

Metabolite/Residue	Tracer Source	Expected Label	Mechanism
Protein-Serine	DL-Serine (2-13C)	M+1	Direct incorporation of L-isomer.
Protein-Glycine	DL-Serine (2-13C)	M+1	Conversion via SHMT (C2 conserved).
Methionine (Methyl)	DL-Serine (2-13C)	M+0	C3 of Serine (unlabeled) enters folate pool.
Thymidine	DL-Serine (2-13C)	M+0	Derived from folate pool (unlabeled).

Part 4: Troubleshooting & Self-Validation (QC)

To ensure Scientific Integrity, your experiment must include these internal controls:

- The "D-Serine" Negative Control:
 - Concept: Since mammalian ribosomes do not incorporate D-amino acids, you can validate your system by treating a control arm with Pure D-Serine (2-13C).
 - Expected Result: 0% Enrichment in protein-bound Serine. If you see enrichment, your D-Serine is contaminated with L-Serine, or you have significant racemase activity (rare in healthy mammalian tissues).
- The "Glycine" Cross-Check:
 - Compare the enrichment ratio of Protein-Serine vs. Protein-Glycine.
 - If Serine is 50% enriched and Glycine is 5% enriched, SHMT flux is low.
 - If Serine is 50% enriched and Glycine is 45% enriched, SHMT flux is extremely high.
- Back-Exchange Check:

- Incubate labeled protein lysate with unlabeled free serine overnight.
- Result: The label should remain on the protein. If it decreases, your "protein" signal is actually free amino acid contamination sticking to the column.

Part 5: References

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